A Comprehensive Technical Guide to the Solubility Profile of (+)-Pteryxin

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Compound of Interest

Compound Name: *(+)-Pteryxin*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility profile of **(+)-Pteryxin**, a naturally occurring coumarin with significant biological activities. This document is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development, offering critical data on its solubility in various solvents, detailed experimental protocols for solubility determination, and insights into its mechanism of action through relevant signaling pathways.

Executive Summary

(+)-Pteryxin, a khellactone-type coumarin, has garnered considerable interest for its diverse pharmacological effects. A thorough understanding of its solubility is paramount for advancing its preclinical and clinical development, as it directly impacts formulation, bioavailability, and in vitro assay design. This guide presents quantitative solubility data in key organic solvents and outlines a standardized experimental workflow for determining its solubility. Furthermore, it visualizes the Nrf2/ARE signaling pathway, a key target of **(+)-Pteryxin**, to provide a deeper understanding of its molecular mechanism.

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Solubility Profile of (+)-Pteryxin

The solubility of **(+)-Pteryxin** has been determined in several common organic solvents. The following table summarizes the available quantitative data. It is important to note that as a coumarin, **(+)-Pteryxin** is expected to have low solubility in cold water, with increased solubility in hot water and other organic solvents.[1]

Solvent	Solubility (mg/mL)	Molarity (mM)	Notes
Dimethylformamide (DMF)	30[2]	~77.6	-
Dimethyl sulfoxide (DMSO)	30[2]	~77.6	Also reported as >17.1 mg/mL[3]
Ethanol	30[2]	~77.6	-
Water	Data not available	Data not available	Generally, coumarins are slightly soluble in cold water and more soluble in hot water.[1][4]
Methanol	Data not available	Data not available	-
Aqueous Buffers	Sparingly soluble	Data not available	For assays, a common practice is to first dissolve in an organic solvent like DMSO and then dilute with the aqueous buffer.[5]

Molecular Weight of **(+)-Pteryxin**: 386.4 g/mol [2][6]

Experimental Protocol: Determination of (+)-Pteryxin Solubility via the Shake-Flask Method

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The following protocol details a standardized shake-flask method for determining the equilibrium solubility of **(+)-Pteryxin**. This method is widely accepted and provides reliable thermodynamic solubility data.[7]

1. Materials and Equipment:

- **(+)-Pteryxin** (crystalline solid, >98% purity)
- Selected solvents (e.g., water, methanol, ethanol, DMSO, phosphate-buffered saline pH 7.4)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and UV detector
- Syringe filters (0.22 µm)
- Standard laboratory glassware

2. Procedure:

- Preparation:
  - Accurately weigh an excess amount of **(+)-Pteryxin** and add it to a series of vials. The presence of undissolved solid at the end of the experiment is crucial.[8]
  - Add a known volume of the desired solvent to each vial.
- Equilibration:
  - Seal the vials to prevent solvent evaporation.

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- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 150 rpm).[8]
- Allow the samples to equilibrate for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is reached.[8]

- Sample Collection and Preparation:
  - After equilibration, visually confirm the presence of excess solid in each vial.
  - Allow the vials to stand undisturbed for a short period to let the solid settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Immediately filter the sample through a 0.22 µm syringe filter to remove any undissolved particles.
- Analysis:
  - Quantify the concentration of **(+)-Pteryxin** in the filtrate using a validated HPLC-UV method.
  - Prepare a calibration curve using standard solutions of **(+)-Pteryxin** of known concentrations in the same solvent.
  - The determined concentration represents the equilibrium solubility of **(+)-Pteryxin** in that solvent at the specified temperature.

3. Considerations:

- pH: For aqueous buffers, the pH should be measured and recorded before and after the experiment, as it can significantly influence the solubility of ionizable compounds.[8]
- Temperature: Temperature should be strictly controlled throughout the experiment as solubility is temperature-dependent.[9]
- Co-solvents: For compounds with low aqueous solubility, using co-solvent systems (e.g., ethanol-water mixtures) can be informative.[10]

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Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **(+)-Pteryxin**.

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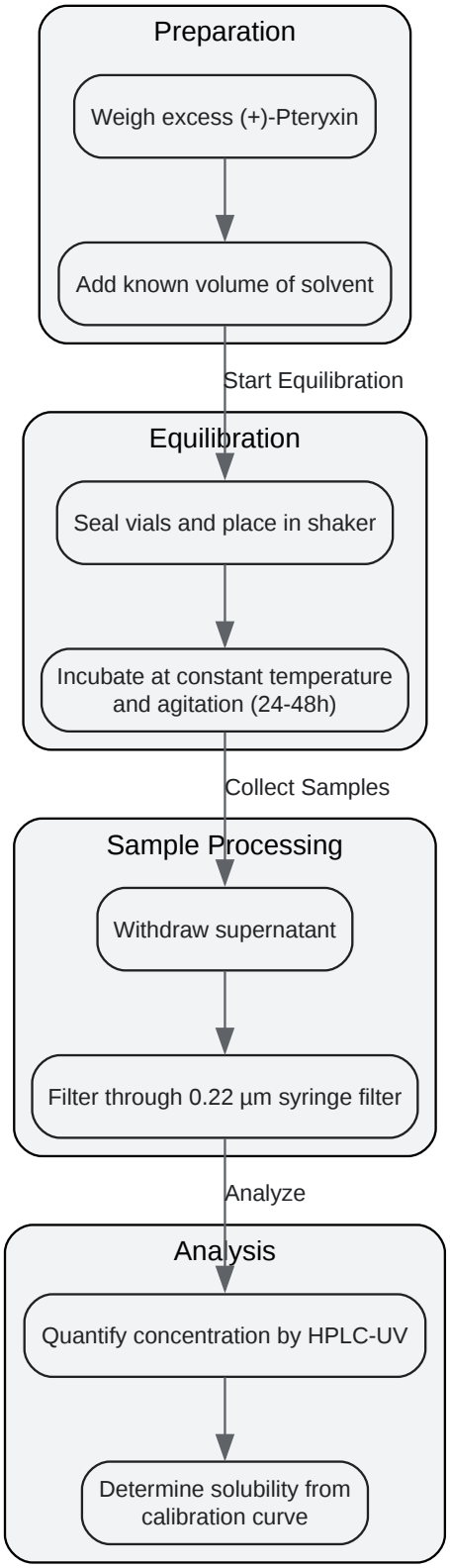

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Workflow for the Shake-Flask Solubility Assay.

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Signaling Pathway Involvement: Nrf2/ARE Pathway

(+)-Pteryxin has been shown to exert some of its biological effects through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2)-antioxidant response element (ARE) signaling pathway. This pathway is a critical cellular defense mechanism against oxidative stress.

The diagram below illustrates the proposed mechanism of **(+)-Pteryxin**'s interaction with the Nrf2/ARE pathway.

Proposed mechanism of **(+)-Pteryxin** on the Nrf2/ARE pathway.

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